

# Application Notes and Protocols: Quality Assurance and Calibration of Palladium-103 Brachytherapy Sources

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## Compound of Interest

Compound Name: *Palladium-103*

Cat. No.: *B1244339*

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These application notes provide a detailed overview of the essential quality assurance (QA) and calibration protocols for **Palladium-103** (Pd-103) brachytherapy sources. Adherence to these guidelines is critical for ensuring accurate dose delivery in preclinical research and clinical applications. The protocols are based on established standards from the American Association of Physicists in Medicine (AAPM) and the National Institute of Standards and Technology (NIST).

## Introduction to Palladium-103 Brachytherapy Sources

**Palladium-103** is a low-energy photon-emitting radionuclide commonly used in brachytherapy for the treatment of various cancers, most notably prostate cancer.<sup>[1][2]</sup> It has a half-life of 16.99 days and emits characteristic X-rays with an average energy of 21 keV.<sup>[2]</sup> The relatively low energy of these photons results in a rapid dose fall-off, allowing for highly localized radiation delivery to the target volume while sparing surrounding healthy tissues. Accurate dosimetry and rigorous quality assurance are therefore paramount for the safe and effective use of Pd-103 sources.

## Regulatory and Metrological Framework

The calibration of Pd-103 brachytherapy sources is traceable to national standards maintained by NIST.[3][4][5] NIST developed a primary standard for low-energy brachytherapy sources, the Wide-Angle Free-Air Chamber (WAFAC), which realizes the quantity of air-kerma strength.[3][4] Manufacturers calibrate their sources against a standard source of the same model that has been calibrated by NIST or an Accredited Dosimetry Calibration Laboratory (ADCL).[2][6] The AAPM provides recommendations for clinical source calibration and quality assurance through its Task Groups, notably TG-40, TG-43, and TG-56.[7][8][9]

## Quantitative Data for Palladium-103 Sources

The dosimetric characteristics of Pd-103 sources are essential for treatment planning and dose verification. These parameters can vary between different source models.

Parameter	Description	Typical Values
Half-life	The time required for the activity of Pd-103 to decay by half.	16.99 days[2]
Average Photon Energy	The mean energy of the emitted photons.	20.8 keV[2]
Air-Kerma Strength (SK)	The air-kerma rate in vacuo, at a specified distance, from a source. It is expressed in units of U, where 1 U = 1 $\mu\text{Gy m}^2/\text{h}$ .	0.5 - 2.0 mCi (Apparent Activity)[2]
Dose Rate Constant ( $\Lambda$ )	The dose rate to water at a distance of 1 cm on the transverse axis of the source, per unit air-kerma strength.	Model dependent, e.g., 0.665 $\text{cGy h}^{-1} \text{U}^{-1}$ for Theraseed model 200[10]
Radial Dose Function ( $g(r)$ )	Accounts for the fall-off of dose in water with distance from the source due to absorption and scattering.	Model specific, generally decreases with distance.[11]
Anisotropy Function ( $F(r,\theta)$ )	Describes the variation of dose rate with angle around the source.	Model specific, influenced by seed design and encapsulation.[11][12]

Table 1: Key Physical and Dosimetric Parameters for **Palladium-103**.

Quality Assurance Check	AAPM TG-40 Recommendation
Source Calibration Verification	At least 10% of seeds per implant (or a minimum of 10 seeds) should be assayed. <a href="#">[7]</a> <a href="#">[13]</a> For pre-sterilized packaging, this may be reduced. <a href="#">[13]</a>
Agreement with Manufacturer's Calibration	The mean measured source strength should agree with the manufacturer's stated value to within 3%. <a href="#">[7]</a> <a href="#">[13]</a>
Individual Source Deviation	The maximum deviation of any single source from the batch mean should not exceed 5%. <a href="#">[7]</a> <a href="#">[14]</a>
Instrument Traceability	Calibration instrumentation must have a calibration traceable to a national standard (e.g., through an ADCL). <a href="#">[7]</a> <a href="#">[13]</a>

Table 2: AAPM TG-40 Recommendations for Clinical Source Calibration Verification.

## Experimental Protocols

A well-type ionization chamber is the recommended instrument for the routine quality assurance of brachytherapy sources in a clinical or research setting.[\[15\]](#)

Objective: To independently verify the air-kerma strength of a batch of Pd-103 brachytherapy sources.

Materials:

- Calibrated well-type ionization chamber with a valid calibration certificate from an ADCL.
- Electrometer.
- Thermometer and barometer for air density corrections (for open-air chambers).[\[16\]](#)
- Source holder specific to the Pd-103 seed model.

- Long-lived check source (e.g., Cs-137) for assessing chamber stability.[\[17\]](#)
- Pd-103 sources to be assayed.

Procedure:

- System Warm-up: Turn on the electrometer and allow the system to warm up according to the manufacturer's instructions.
- Stability Check: Measure the response of the long-lived check source. The reading should be within  $\pm 0.5\%$  of the expected value after decay correction.[\[17\]](#) This ensures the stability of the chamber and electrometer.
- Background Measurement: Measure the background current with no source in the chamber.
- Source Measurement:
  - Carefully place a single Pd-103 seed in the designated source holder.
  - Insert the holder into the well chamber to a reproducible position, typically the point of maximum response.
  - Record the electrometer reading (charge or current).
  - Subtract the background reading from the source measurement.
- Apply Correction Factors:
  - Temperature and Pressure (for open-air chambers): Apply the appropriate air density correction factor.
  - Electrometer Calibration Factor: Apply the calibration factor for the electrometer.
  - Decay Correction: Correct the manufacturer's stated air-kerma strength to the date and time of measurement using the known half-life of Pd-103.
- Calculate Air-Kerma Strength (SK): Use the well-chamber calibration coefficient (NSK), which is specific to the Pd-103 source model and traceable to a primary standard, to convert

the corrected electrometer reading to air-kerma strength.

- Data Analysis:
  - Repeat the measurement for at least 10% of the sources in the batch or a minimum of ten sources.[\[13\]](#)
  - Calculate the mean measured SK for the assayed sources.
  - Compare the mean measured SK to the manufacturer's stated mean SK. The agreement should be within 3%.[\[7\]](#)[\[13\]](#)
  - Calculate the deviation of each measured source from the mean. No single source should deviate by more than 5%.[\[7\]](#)[\[14\]](#)
- Documentation: Record all measurements, correction factors, and final calculated air-kerma strengths. Document the comparison with the manufacturer's certificate.

Radiochromic film is a high-spatial-resolution dosimeter suitable for verifying the dose distribution and symmetry around brachytherapy sources.[\[18\]](#)[\[19\]](#)[\[20\]](#)[\[21\]](#)

Objective: To measure the two-dimensional relative dose distribution around a Pd-103 source and assess its anisotropy.

Materials:

- Radiochromic film (e.g., Gafchromic EBT3).
- Solid water or water-equivalent plastic phantom with a holder for the brachytherapy source and film.[\[11\]](#)[\[12\]](#)
- High-resolution flatbed scanner.
- Image analysis software.
- Calibrated Pd-103 source with known air-kerma strength.

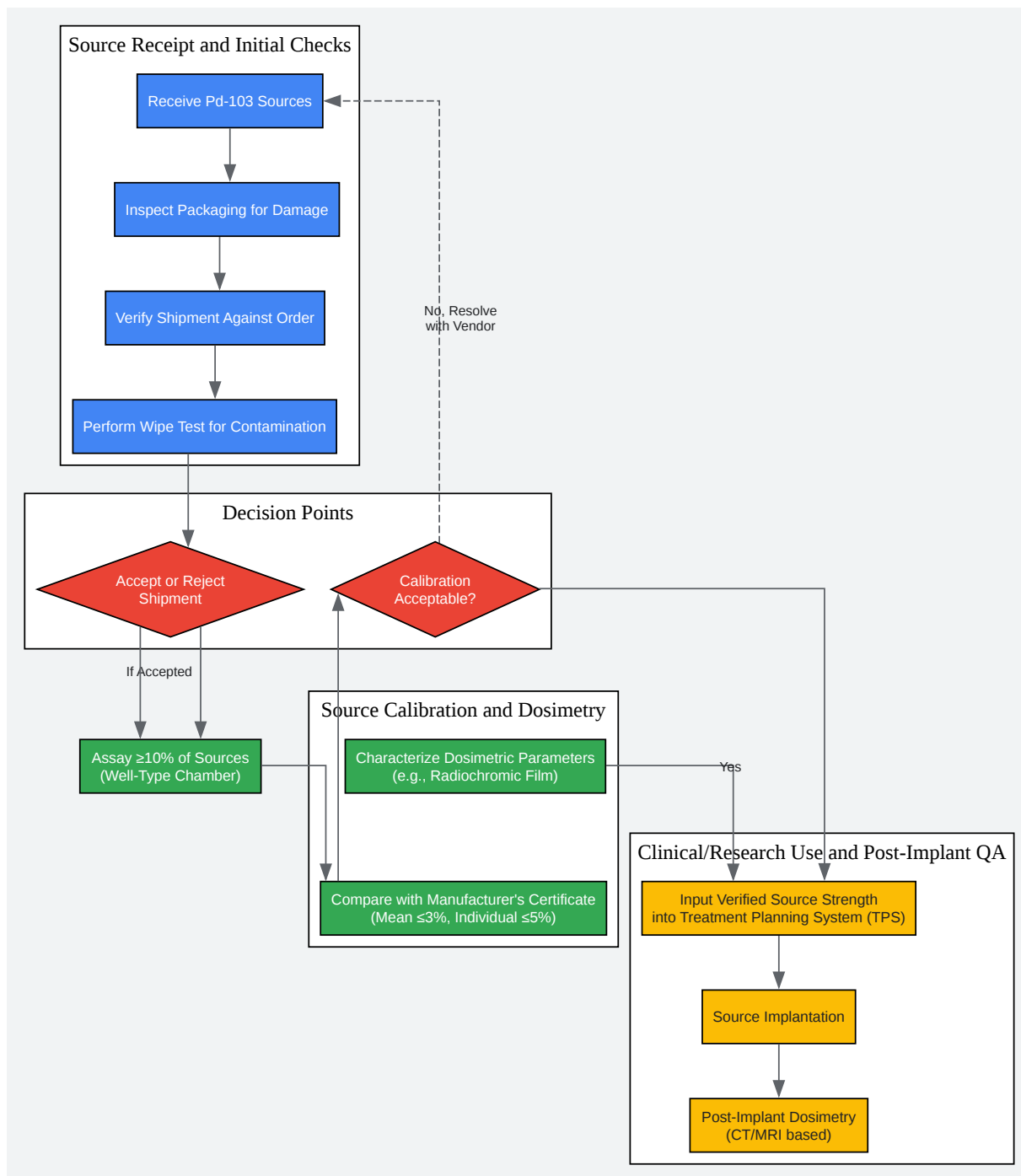
Procedure:

- Film Calibration:
  - Cut several pieces of film from the same batch.
  - Expose the film pieces to known doses of radiation from a calibrated source (e.g., a linear accelerator or a higher-activity brachytherapy source) to create a calibration curve of optical density versus dose.
- Phantom Setup:
  - Place a piece of unexposed film in the phantom.
  - Insert the Pd-103 source into the designated holder within the phantom, ensuring close contact with the film. The source should be aligned with the film to measure the desired dose plane (e.g., transverse or longitudinal).
- Exposure:
  - Expose the film for a predetermined amount of time, sufficient to deliver a dose within the useful range of the film.
- Film Scanning:
  - Wait at least 24 hours post-exposure for the film's color to stabilize.
  - Scan the exposed film and the calibration films using a high-resolution flatbed scanner. Ensure consistent orientation and scanner settings.
- Image Analysis:
  - Convert the scanned images from optical density to dose using the calibration curve.
  - Generate a 2D dose map of the radiation field around the source.
  - Extract dose profiles along the transverse and longitudinal axes of the source.
  - Analyze the 2D dose map to assess the dose distribution's symmetry and identify any anomalies.

- Calculate the anisotropy function,  $F(r,\theta)$ , by taking ratios of the dose at different angles to the dose on the transverse axis at the same radial distance.
- Documentation: Record the phantom setup, exposure time, scanning parameters, and the resulting dose profiles and anisotropy data.

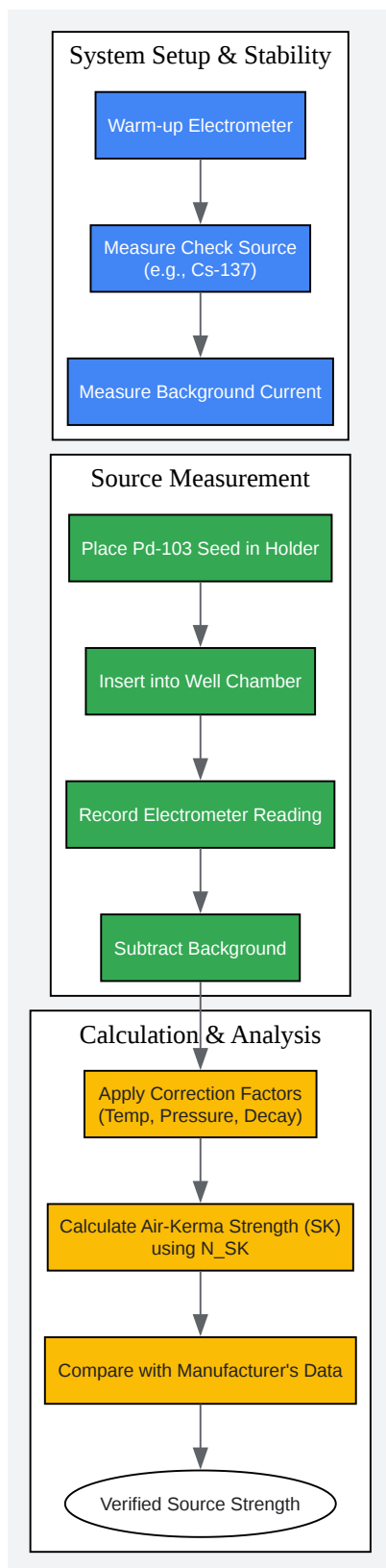
## Visualizations





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Caption: Workflow for Pd-103 Brachytherapy Source Quality Assurance.



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Caption: Protocol for Well-Type Chamber Calibration of Pd-103 Sources.

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## References

- 1. [radiationdosimetry.org](http://radiationdosimetry.org) [[radiationdosimetry.org](http://radiationdosimetry.org)]
- 2. [isoaid.com](http://isoaid.com) [[isoaid.com](http://isoaid.com)]
- 3. [aapm.org](http://aapm.org) [[aapm.org](http://aapm.org)]
- 4. [tsapps.nist.gov](http://tsapps.nist.gov) [[tsapps.nist.gov](http://tsapps.nist.gov)]
- 5. Recommendations of the American Association of Physicists in Medicine on <sup>103</sup>Pd interstitial source calibration and dosimetry: implications for dose specification and prescription - PubMed [[pubmed.ncbi.nlm.nih.gov](http://pubmed.ncbi.nlm.nih.gov)]
- 6. [theragenics.com](http://theragenics.com) [[theragenics.com](http://theragenics.com)]
- 7. [aapm.org](http://aapm.org) [[aapm.org](http://aapm.org)]
- 8. [aapm.org](http://aapm.org) [[aapm.org](http://aapm.org)]
- 9. [irochouston.mdanderson.org](http://irochouston.mdanderson.org) [[irochouston.mdanderson.org](http://irochouston.mdanderson.org)]
- 10. American brachytherapy society recommendations for clinical implementation of NIST-1999 standards for (103)palladium brachytherapy. The clinical research committee of the American Brachytherapy Society - PubMed [[pubmed.ncbi.nlm.nih.gov](http://pubmed.ncbi.nlm.nih.gov)]
- 11. Dosimetric characterization of a new design 103 palladium brachytherapy source - PubMed [[pubmed.ncbi.nlm.nih.gov](http://pubmed.ncbi.nlm.nih.gov)]
- 12. Dosimetric study of a new polymer encapsulated palladium-103 seed - PubMed [[pubmed.ncbi.nlm.nih.gov](http://pubmed.ncbi.nlm.nih.gov)]
- 13. AAPM Reports - Third-party brachytherapy source calibrations and physicist responsibilities: Report of the AAPM Low Energy Brachytherapy Source Calibration Working Group [[aapm.org](http://aapm.org)]
- 14. [oncologymedicalphysics.com](http://oncologymedicalphysics.com) [[oncologymedicalphysics.com](http://oncologymedicalphysics.com)]
- 15. [www-pub.iaea.org](http://www-pub.iaea.org) [[www-pub.iaea.org](http://www-pub.iaea.org)]
- 16. [static.standardimaging.com](http://static.standardimaging.com) [[static.standardimaging.com](http://static.standardimaging.com)]

- 17. Long term response stability of a well-type ionization chamber used in calibration of high dose rate brachytherapy sources - PMC [pmc.ncbi.nlm.nih.gov]
- 18. Film dosimetry studies for patient specific quality assurance in microbeam radiation therapy - PubMed [pubmed.ncbi.nlm.nih.gov]
- 19. researchgate.net [researchgate.net]
- 20. Radiochromic film dosimetry in radiotherapy: a survey of current practice in the United Kingdom - PMC [pmc.ncbi.nlm.nih.gov]
- 21. international.anl.gov [international.anl.gov]
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